

(3S)-(-)-3-(Methylamino)pyrrolidine molecular weight and formula

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Compound of Interest

Compound Name: (3S)-(-)-3-(Methylamino)pyrrolidine

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An In-Depth Technical Guide to (3S)-(-)-3-(Methylamino)pyrrolidine

Authored by: A Senior Application Scientist

Introduction

(3S)-(-)-3-(Methylamino)pyrrolidine is a chiral amine that has emerged as a pivotal building block in modern synthetic chemistry, particularly within the pharmaceutical and materials science sectors. Its unique stereochemistry and the presence of both secondary and primary amine functionalities within a constrained five-membered ring make it an exceptionally versatile intermediate.^{[1][2]} This guide provides a comprehensive overview of its core properties, strategic applications, and the scientific principles guiding its use in research and development. The pyrrolidine moiety itself is a well-established scaffold in medicinal chemistry, present in numerous FDA-approved drugs, underscoring the significance of its derivatives.^{[3][4]}

Core Molecular and Physicochemical Properties

The fundamental characteristics of a compound dictate its reactivity, handling, and suitability for specific applications. **(3S)-(-)-3-(Methylamino)pyrrolidine** is defined by a precise molecular formula and weight, which are foundational to all stoichiometric calculations and analytical characterizations.

- Molecular Formula: C₅H₁₂N₂^{[1][5][6][7]}

- Molecular Weight: 100.17 g/mol [1] (Note: slight variations to 100.16 g/mol are also reported[5][7])

A summary of its key physicochemical properties is presented below, providing critical data for experimental design, purification, and storage.

Property	Value	Source
CAS Number	139015-32-0	[1][5][6]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Density	0.94 g/mL	[1]
Boiling Point	164 °C (lit.)	[1]
Optical Rotation	$[\alpha]_{20/D} = -22^{\circ}$ to -17° (c=10 in EtOH)	[1]
Refractive Index	n _{20/D} 1.48	[1]

These properties, particularly the specific optical rotation, are a direct consequence of its defined (S)-stereochemistry, a critical feature for its application in asymmetric synthesis.

Strategic Importance in Synthesis and Drug Discovery

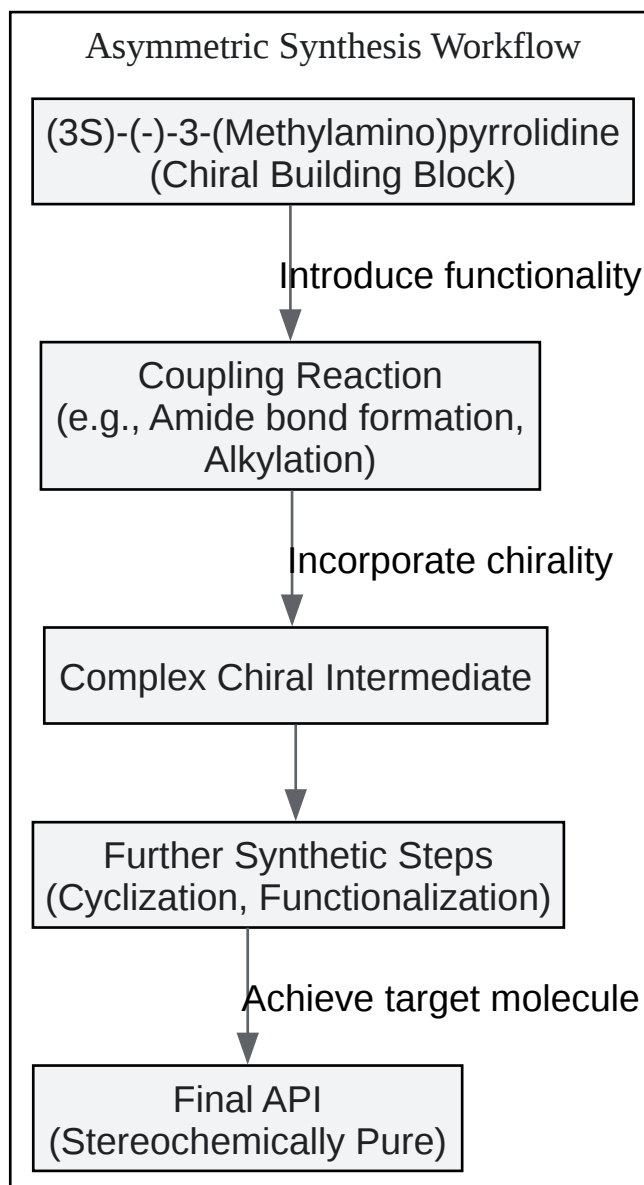
The true value of **(3S)-(-)-3-(Methylamino)pyrrolidine** lies in its application as a chiral synthon. The non-planar, three-dimensional structure of the pyrrolidine ring allows for an efficient exploration of pharmacophore space, a desirable trait in modern drug design.[4][8]

Role as a Chiral Building Block

In pharmaceutical development, achieving the correct stereoisomer of a drug candidate is paramount, as different enantiomers can have vastly different pharmacological and toxicological profiles. **(3S)-(-)-3-(Methylamino)pyrrolidine** provides a pre-defined stereocenter, which can be incorporated into a larger molecule, thereby guiding the stereochemical outcome

of the final product. This strategy is often more efficient and cost-effective than separating enantiomers later in the synthesis.

This compound serves as a crucial intermediate in the synthesis of complex pharmaceuticals, especially those targeting neurological disorders.[1] The pyrrolidine scaffold is a privileged structure, meaning it is frequently found in biologically active compounds.[3][9]



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Caption: Role as a chiral building block in drug synthesis.

Ligand in Asymmetric Catalysis

Beyond its role as a structural component, this compound can act as a chiral ligand.^[1] The nitrogen atoms can coordinate to a metal center, creating a chiral environment that directs the stereochemical course of a catalytic reaction, such as an asymmetric hydrogenation or carbon-carbon bond formation. This dual utility enhances its value to synthetic chemists.

Key Applications Across Scientific Disciplines

The utility of **(3S)-(-)-3-(Methylamino)pyrrolidine** extends beyond a single field, demonstrating its broad applicability.

- **Pharmaceutical Development:** It is a key intermediate for synthesizing novel therapeutic agents where specific chirality is essential for efficacy.^[1] Its use is particularly noted in the development of drugs for neurological conditions.^[1] A related structure, (S)-3-(methylamino)-3-((R)-pyrrolidin-3-yl)propanenitrile, is a key intermediate in preparing a fluoroquinolone antibiotic, highlighting the role of such synthons in creating complex drugs.^{[10][11]}
- **Neuroscience Research:** The compound is employed in studies investigating neurotransmitter systems, helping to elucidate brain function and develop potential treatments for mental health disorders.^[1]
- **Materials Science:** It can be integrated into polymer backbones or used as a modifying agent to enhance material properties like thermal stability and flexibility.^[1]
- **Biochemical Studies:** Its structure allows for the synthesis of isotopically labeled versions, which can be used as tracers to study metabolic pathways and drug-protein interactions in biological systems.^[1]

Synthesis and Handling Considerations

Synthetic Strategies

The stereoselective synthesis of substituted pyrrolidines is a well-documented field. General approaches often start from readily available chiral precursors, such as the amino acid L-proline or its derivatives.^[9] Methodologies can involve multi-step sequences that build the desired functionality onto the pyrrolidine core while preserving the stereocenter. For example,

the synthesis of related pyrrolidines has been achieved through transformations like catalytic asymmetric hydrogenation to establish key stereocenters with high selectivity.[11]

Experimental Protocol: General Handling and Storage

As a Senior Application Scientist, ensuring the integrity of starting materials is paramount for reproducible results.

Objective: To outline the standard procedure for handling and storing **(3S)-(-)-3-(Methylamino)pyrrolidine** to maintain its purity and stability.

Materials:

- **(3S)-(-)-3-(Methylamino)pyrrolidine**
- Inert gas (Argon or Nitrogen)
- Dry, airtight storage vials (amber glass recommended)
- Syringes and needles (oven-dried)

Procedure:

- **Inert Atmosphere Handling:** Due to its amine functionalities, the compound may be sensitive to atmospheric CO₂ and moisture. All transfers should be conducted under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
- **Dispensing:** Use a dry, clean syringe to pierce the septum of the supplier bottle and withdraw the required volume. The liquid's density (0.94 g/mL) can be used for accurate mass calculations.[1]
- **Storage:** The compound should be stored at room temperature in a tightly sealed container under an inert atmosphere.[1] Protect from light and moisture.
- **Safety:** The compound is a flammable liquid and is corrosive, causing severe skin burns and eye damage.[7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn at all times. All handling should occur in a well-ventilated chemical fume hood.

Trustworthiness Check: Following this protocol minimizes exposure to air and moisture, preventing degradation and ensuring the material's stereochemical and chemical purity is maintained for subsequent reactions. This is a self-validating system as deviations would likely lead to poor or irreproducible results in sensitive asymmetric syntheses.

Conclusion

(3S)-(-)-3-(Methylamino)pyrrolidine is more than just a chemical reagent; it is an enabling tool for innovation in drug discovery and materials science. Its well-defined stereochemistry, coupled with its versatile chemical handles, provides researchers with a reliable and powerful building block for constructing complex, high-value molecules. Understanding its core properties and the logic behind its application is essential for any scientist aiming to leverage its full potential in their research endeavors.

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